

Personal protective equipment for handling Ethyl 2-amino-1H-pyrrole-3-carboxylate

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Compound of Interest

Compound Name:	<i>Ethyl 2-amino-1H-pyrrole-3-carboxylate</i>
Cat. No.:	B011761

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Essential Safety and Handling Guide for Ethyl 2-amino-1H-pyrrole-3-carboxylate

This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for researchers, scientists, and drug development professionals handling **Ethyl 2-amino-1H-pyrrole-3-carboxylate**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks.

Chemical Identifier:

- Name: **Ethyl 2-amino-1H-pyrrole-3-carboxylate**
- CAS Number: 108290-86-4
- Molecular Formula: C₇H₁₀N₂O₂

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-amino-1H-pyrrole-3-carboxylate is classified with the following hazards:

- Harmful if swallowed[1][2]

- Causes skin irritation[1][2]
- Causes serious eye irritation[1][2]
- May cause respiratory irritation[1][2]

To mitigate these risks, the following personal protective equipment is mandatory.

Protection Type	Specific Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect gloves before use[3]
Fire/flame resistant and impervious clothing (e.g., lab coat)		
Respiratory Protection	Full-face respirator if exposure limits are exceeded or irritation is experienced	[1]

Operational Handling and Storage

Proper handling and storage are crucial to prevent exposure and maintain chemical integrity.

Handling Procedures:

- Ensure adequate ventilation by working in a chemical fume hood or a well-ventilated area.[1]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][4]
- Wear the specified personal protective equipment at all times.[1][4]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke in the handling area.[1]

Storage Conditions:

- Store in a well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store in a locked-up location.[\[1\]](#)

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly reduce harm.

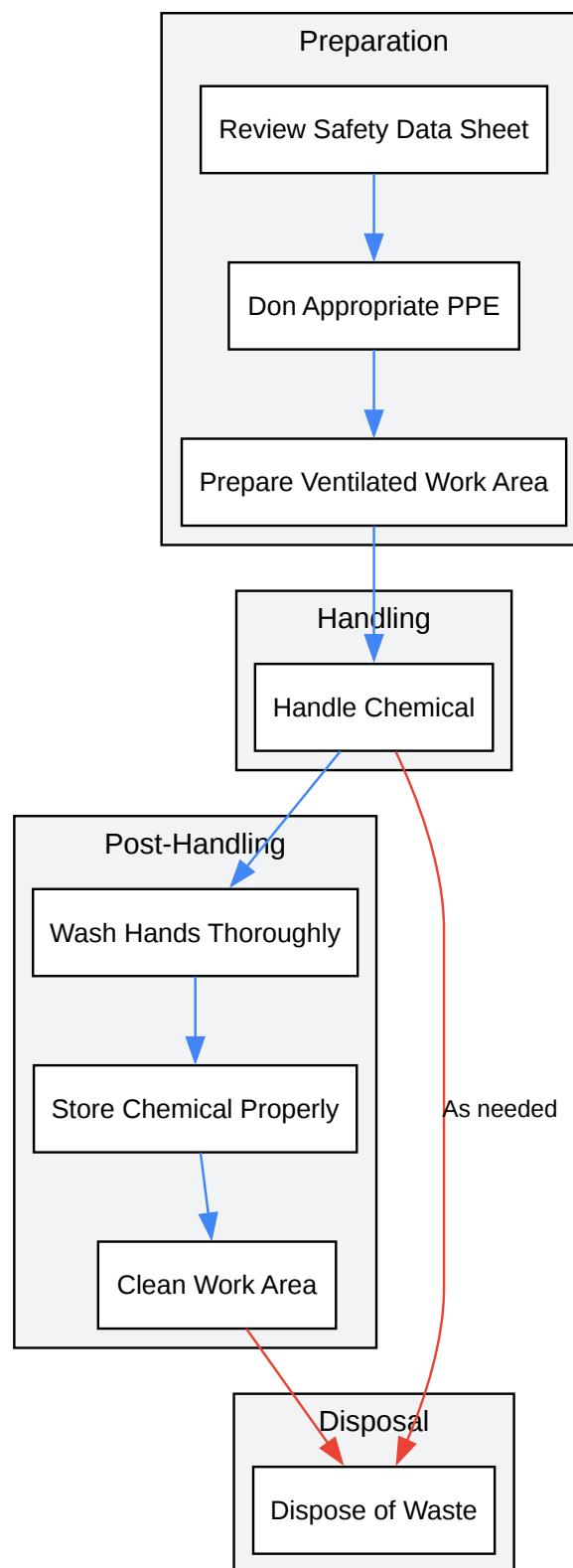
Emergency Situation	Immediate Action
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek medical help if the person feels unwell. [1]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of water. If skin irritation occurs, get medical help. [1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. [1]
Ingestion	Rinse mouth with water. Get medical help. [1]
Minor Spill	Alert people in the immediate area. Wear appropriate PPE. Confine the spill and clean it up with an appropriate absorbent material. Collect the residue in a suitable container for disposal. [5] [6]
Major Spill	Evacuate the area and notify others. Turn off ignition sources if the material is flammable. Contact the environmental health and safety office or emergency services. [5] [6] [7]

Disposal Plan

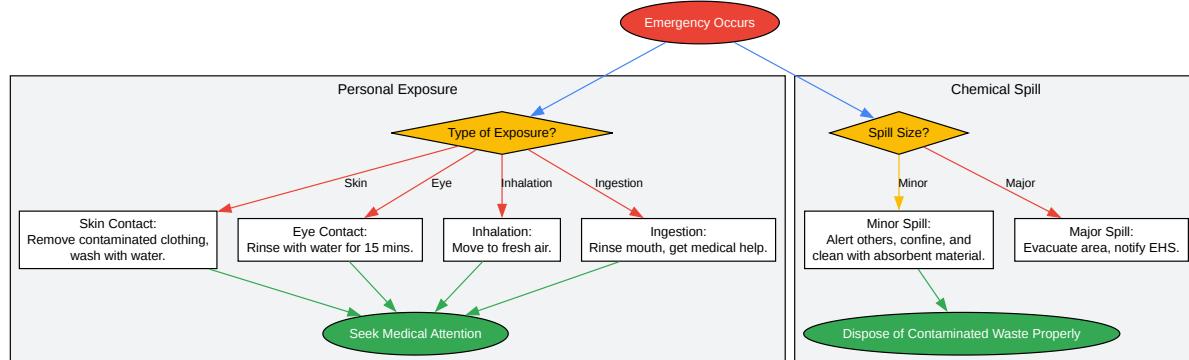
Dispose of **Ethyl 2-amino-1H-pyrrole-3-carboxylate** and its container in accordance with all applicable local, state, and federal regulations. The material should be sent to an appropriate treatment and disposal facility.[\[1\]](#) Do not dispose of the chemical in the sink or trash.[\[5\]](#)

Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and emergency response.

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Caption: Workflow for Handling **Ethyl 2-amino-1H-pyrrole-3-carboxylate**.

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Caption: Emergency Response Plan for Incidents.

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References

- 1. echemi.com [echemi.com]
- 2. Ethyl 2-amino-1H-pyrrole-3-carboxylate | C7H10N2O2 | CID 12111022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. falseseguridad.com [falseseguridad.com]
- 4. Ethyl 2-amino-1H-pyrrole-3-carboxylate 97% | CAS: 108290-86-4 | AChemBlock [achemblock.com]

- 5. Laboratory Emergency Preparedness - DKU [dukekunshan.edu.cn]
- 6. Laboratory emergency response procedures | Safety | UWA [uwa.edu.au]
- 7. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
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